

Section 1: Chemical Identification and Analogue-Based Hazard Assessment

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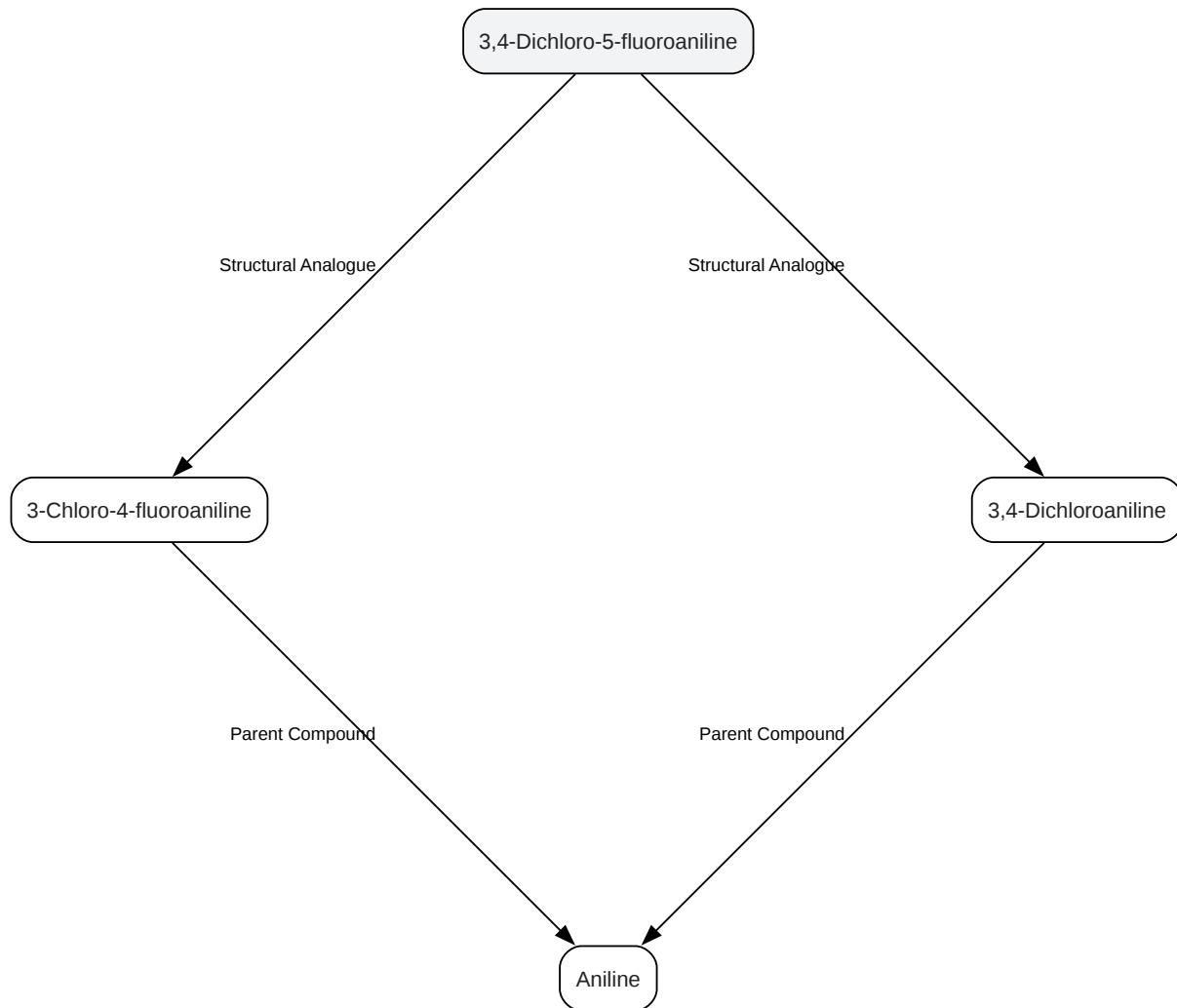
Compound of Interest

Compound Name: **3,4-Dichloro-5-fluoroaniline**

Cat. No.: **B2415732**

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3,4-Dichloro-5-fluoroaniline is a halogenated aromatic amine. Due to the absence of a dedicated safety data sheet, this guide infers its safety profile from the well-documented properties of its structural analogues. The underlying principle is that the toxicological and chemical properties of a substance are largely determined by its functional groups and overall molecular structure. The presence of the aniline backbone, coupled with chlorine and fluorine substituents, suggests a toxicological profile similar to other halogenated anilines.

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Caption: Relationship between the target compound and its analogues.

Section 2: Inferred Hazard Identification and Classification

Based on the Globally Harmonized System (GHS) classifications of its analogues, **3,4-Dichloro-5-fluoroaniline** is anticipated to be a hazardous substance. The primary hazards are expected to be acute toxicity, skin and eye irritation, and potential for organ damage through prolonged or repeated exposure.

Hazard Classification	Inferred GHS Category	Basis for Inference and Key Considerations
Acute Oral Toxicity	Category 3	3-Chloro-4-fluoroaniline and 3,4-Dichloroaniline are classified as toxic if swallowed. [1] [2] [3]
Acute Dermal Toxicity	Category 3	Analogues are toxic in contact with skin. [4] [5]
Acute Inhalation Toxicity	Category 3	Halogenated anilines are generally toxic if inhaled. [2] [5]
Skin Corrosion/Irritation	Category 2	Causes skin irritation. [1] [6]
Serious Eye Damage/Irritation	Category 1 or 2	3,4-Dichloroaniline can cause serious eye damage. [4] [5]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	May cause damage to organs (blood, hematopoietic system) through prolonged or repeated exposure. [4] [6]
Hazardous to the Aquatic Environment (Acute & Chronic)	Category 1	Dichloroanilines are very toxic to aquatic life with long-lasting effects. [7]

Hazard Statements (Inferred):

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[\[2\]](#)[\[7\]](#)

- H315: Causes skin irritation.[1][8]
- H318: Causes serious eye damage.[5]
- H373: May cause damage to organs through prolonged or repeated exposure.[2]
- H410: Very toxic to aquatic life with long lasting effects.[7]

Section 3: Physical and Chemical Properties

While specific data for **3,4-Dichloro-5-fluoroaniline** is not available, the following table provides properties for a close analogue, 3-Chloro-4-fluoroaniline, to serve as an estimate.

Property	Value for 3-Chloro-4-fluoroaniline	Source
Molecular Formula	C ₆ H ₅ ClFN	[2]
Molecular Weight	145.56 g/mol	[2]
Appearance	Beige to brown crystalline solid	[9]
Melting Point	45.5 °C	[9]
Boiling Point	227.5 °C	[9]
Water Solubility	10 g/L at 20 °C	[9]
n-octanol/water partition coefficient (log K _{ow})	2.06	[10]

Section 4: Handling and Storage Protocols

The handling and storage of **3,4-Dichloro-5-fluoroaniline** require stringent safety measures to minimize exposure risk.

Engineering Controls and Personal Protective Equipment (PPE)

All work with this compound must be conducted in a certified chemical fume hood.[11] The work area should be clearly designated for hazardous materials.[11]

Task	Engineering Control	Personal Protective Equipment (PPE)
Weighing and Aliquoting	Chemical Fume Hood	Nitrile or neoprene gloves, chemical splash goggles, face shield, fully-buttoned lab coat.
Syntheses and Reactions	Chemical Fume Hood	Chemical-resistant gloves (butyl or Viton recommended), chemical splash goggles, face shield, lab coat.[11]
Post-Reaction Workup	Chemical Fume Hood	Appropriate chemical-resistant gloves, chemical splash goggles, lab coat.

Safe Handling Workflow



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Caption: Safe handling workflow for halogenated anilines.

Storage Requirements

- Containers: Store in tightly closed, original containers.[11]
- Location: Keep in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.[12] The storage area should be locked and accessible only to authorized personnel.

- Incompatibilities: Segregate from strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[\[1\]](#)[\[2\]](#)[\[13\]](#) Halogenated solvents should be stored separately from flammable liquids.[\[14\]](#)[\[15\]](#)

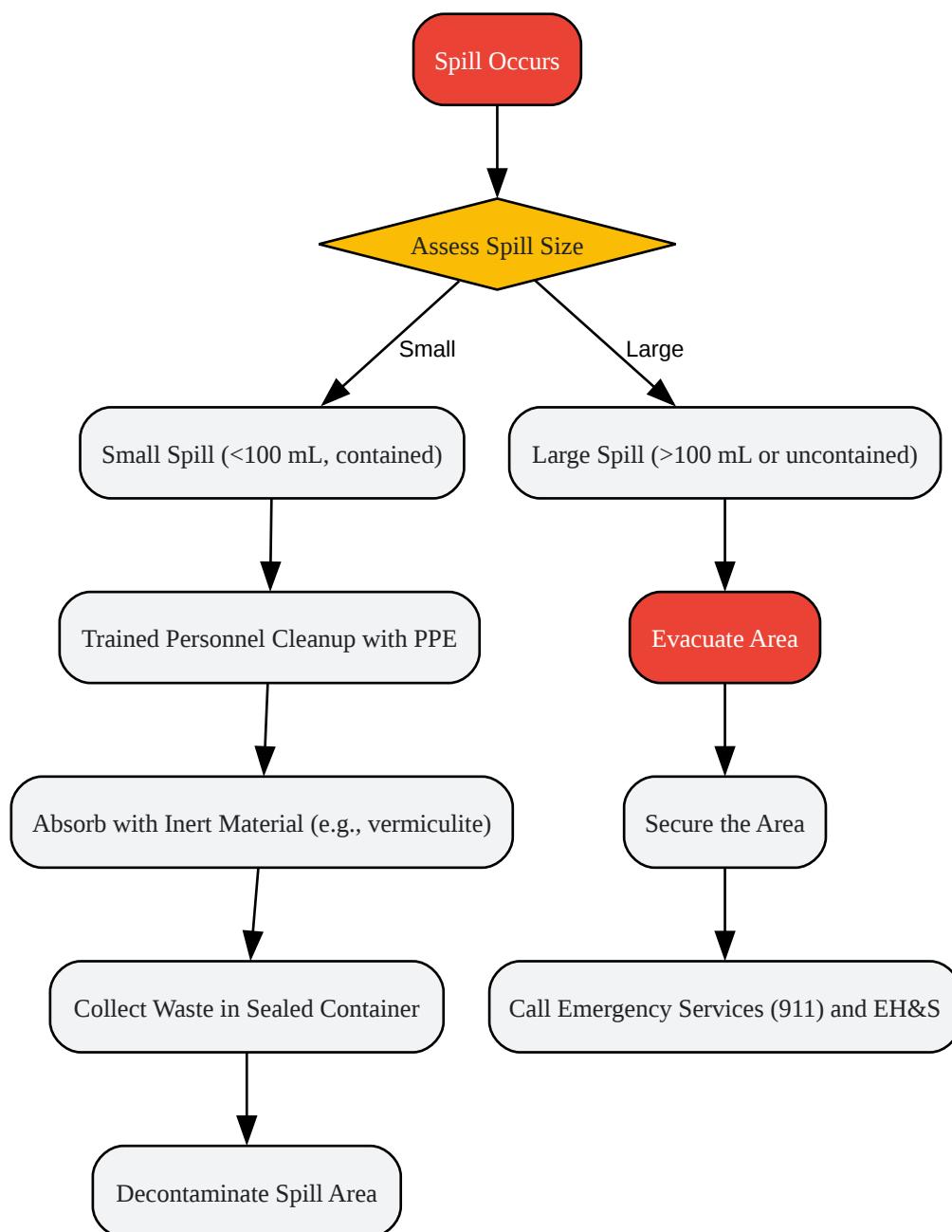
Section 5: First Aid and Emergency Procedures

Immediate action is critical in the event of exposure or a spill.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[16\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[17\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[17\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

Emergency Spill Response



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Caption: Decision tree for chemical spill response.

Section 6: Inferred Toxicological Profile

The toxicity of **3,4-Dichloro-5-fluoroaniline** is inferred from its analogues. The primary concern with anilines is their effect on the blood, specifically the formation of methemoglobin,

which reduces the oxygen-carrying capacity of the blood, leading to cyanosis (a bluish discoloration of the skin).[4]

- Acute Effects: In addition to the hazards listed in Section 2, acute exposure can lead to symptoms such as headache, dizziness, nausea, and cyanosis.[4]
- Chronic Effects: Prolonged or repeated exposure may cause damage to the blood, liver, and kidneys.[4]
- Carcinogenicity: Some dichloroanilines are under investigation for carcinogenic potential, though no definitive classification is available for this specific isomer.[7]
- Sensitization: May cause an allergic skin reaction.[7]

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